

# Health and safety information for isoxazole-3-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Isoxazole-3-carbaldehyde*

Cat. No.: *B1319062*

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **Isoxazole-3-carbaldehyde**

## Introduction

**Isoxazole-3-carbaldehyde** is a heterocyclic aldehyde that serves as a versatile intermediate and building block in organic synthesis.<sup>[1]</sup> Its applications are prominent in the development of pharmaceuticals and agrochemicals, where the isoxazole ring and aldehyde functionality allow for the construction of more complex, biologically active molecules.<sup>[1][2]</sup> Given its role in research and development, a thorough understanding of its health and safety profile is essential for professionals in laboratory and industrial settings. This guide provides comprehensive safety data, handling procedures, and emergency protocols for **isoxazole-3-carbaldehyde**, compiled from available safety data sheets and chemical information sources.

## Chemical and Physical Properties

Understanding the physical state and chemical properties of a substance is the first step in safe handling. **Isoxazole-3-carbaldehyde** is typically a solid or colorless liquid, and its key properties are summarized below.<sup>[1][3]</sup>

Property	Value	Source(s)
CAS Number	89180-61-0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>4</sub> H <sub>3</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	97.07 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White Solid / Colorless liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	1,2-Oxazole-3-carbaldehyde, 3-Isoxazolecarboxaldehyde	<a href="#">[1]</a> <a href="#">[6]</a>
Storage Temperature	0-8 °C	<a href="#">[1]</a>


## Hazard Identification and GHS Classification

**Isoxazole-3-carbaldehyde** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards include acute oral toxicity, skin irritation, serious eye irritation, and potential for skin sensitization.[\[5\]](#)[\[6\]](#) A consolidated summary of its GHS classification from various suppliers is provided below.

Hazard Class	Category	Hazard Statement (H-code)	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[5]</a> <a href="#">[6]</a>
Skin Irritation	Category 2	H315: Causes skin irritation	<a href="#">[5]</a>
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	<a href="#">[5]</a> <a href="#">[6]</a>
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	<a href="#">[6]</a>
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation	<a href="#">[5]</a>
Combustible Liquid	Category 4	H227: Combustible liquid	<a href="#">[5]</a>

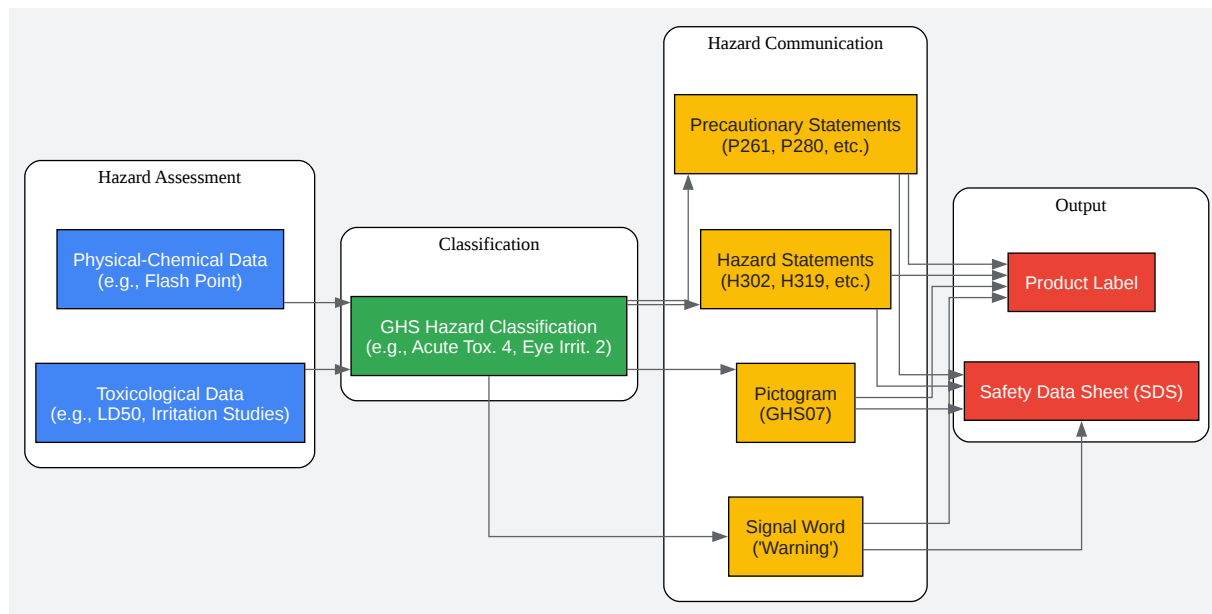
## GHS Label Elements:

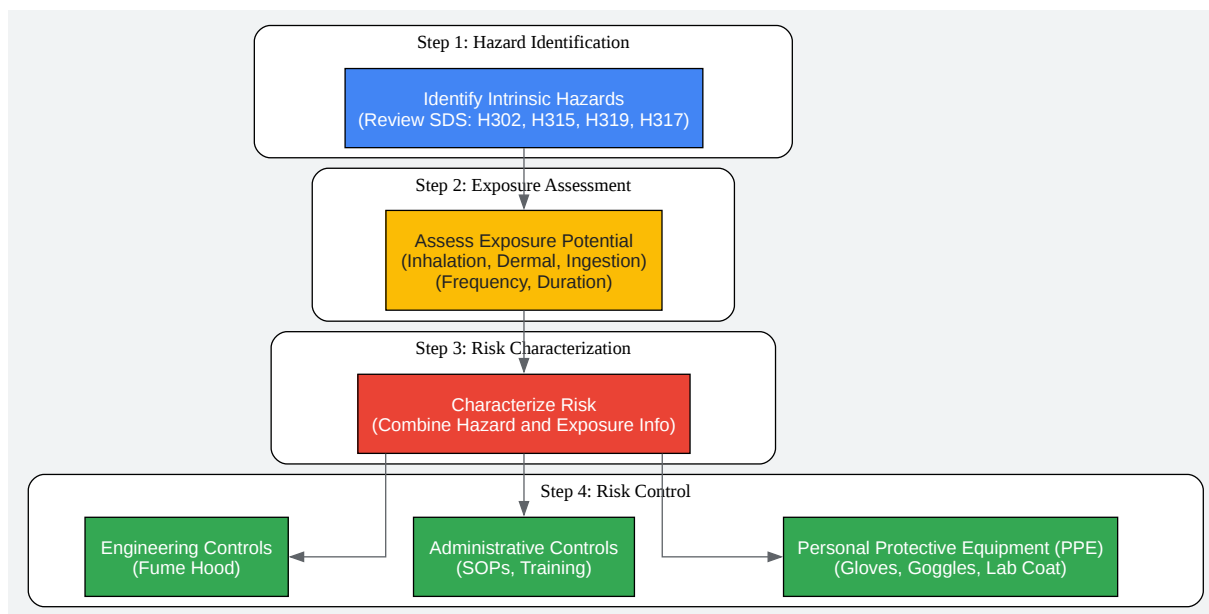
- Pictogram(s):

 alt text

- Signal Word: Warning[\[5\]](#)[\[6\]](#)
- Precautionary Statements (Consolidated):[\[5\]](#)[\[6\]](#)
  - Prevention: P261, P264, P270, P280
  - Response: P301 + P312, P302 + P352, P305 + P351 + P338
  - Disposal: P501

The logical workflow for determining and communicating these hazards is illustrated in the diagram below.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. fishersci.com [fishersci.com]
- 4. Isoxazole-3-carbaldehyde - Safety Data Sheet [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]

- 6. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Health and safety information for isoxazole-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319062#health-and-safety-information-for-isoxazole-3-carbaldehyde]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)